

# Chemical and physical properties of toluene diisocyanate.

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## Compound of Interest

Compound Name: TOLUENE DIISOCYANATE

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An In-depth Technical Guide to the Chemical and Physical Properties of **Toluene Diisocyanate**

**Toluene diisocyanate** (TDI) is a highly reactive aromatic organic compound, pivotal in the production of polyurethanes.[1][2] Commercially, TDI is most commonly available as a mixture of its two primary isomers: 2,4-**toluene diisocyanate** and 2,6-**toluene diisocyanate**, typically in an 80:20 or 65:35 ratio, respectively.[1][3] This guide provides a comprehensive overview of the core chemical and physical properties of TDI, detailed experimental protocols for its analysis, and visual representations of key processes and pathways relevant to researchers, scientists, and drug development professionals.

## Chemical Properties

The chemical behavior of TDI is dominated by the two highly reactive isocyanate (-NCO) functional groups attached to the toluene ring. This reactivity is the foundation of its industrial utility, particularly in polymerization reactions.

**Structure and Isomers:** TDI is an organic compound with the chemical formula  $\text{CH}_3\text{C}_6\text{H}_3(\text{NCO})_2$  and a molecular weight of 174.16 g/mol.[1][4] The two main isomers, 2,4-TDI and 2,6-TDI, differ in the positions of the isocyanate groups on the toluene ring.[5] Commercial TDI is typically a colorless to pale yellow liquid at room temperature, though it can darken upon exposure to light.[2][3]

- 2,4-TDI (CAS: 584-84-9): The isocyanate groups are at the 2 and 4 positions.

- 2,6-TDI (CAS: 91-08-7): The isocyanate groups are at the 2 and 6 positions.
- TDI Mixture (CAS: 26471-62-5): Refers to the isomeric mixture.[\[3\]](#)

Reactivity: The isocyanate groups are electrophilic and readily react with nucleophiles, especially compounds containing active hydrogen atoms.

- Reaction with Alcohols (Polyols): The most significant reaction is with hydroxyl (-OH) groups to form carbamate (urethane) linkages.[\[1\]](#) This polyaddition reaction with polyols is the basis for synthesizing polyurethanes.[\[6\]](#) The reactivity of the isocyanate groups in 2,4-TDI is not equal; the group at the 4-position is approximately four times more reactive than the group at the 2-position.[\[1\]](#)[\[7\]](#)
- Reaction with Water: TDI reacts with water to form an unstable carbamic acid, which then decomposes into toluenediamine (TDA) and carbon dioxide gas.[\[8\]](#)[\[9\]](#) This reaction is critical for two reasons: it is used to create flexible polyurethane foams where the CO<sub>2</sub> acts as a blowing agent, and it poses a safety hazard, as the gas generation can lead to a dangerous pressure buildup in sealed containers.[\[10\]](#)[\[11\]](#) The reaction is slow at room temperature but is accelerated by heat.[\[12\]](#)
- Reaction with Other Compounds: TDI can react violently with acids, bases, amines, and strong oxidizers.[\[8\]](#)[\[13\]](#) These exothermic reactions can generate enough heat to ignite the materials.[\[12\]](#)
- Polymerization: At elevated temperatures or in the presence of contaminants like strong bases or acyl chlorides, TDI can undergo polymerization, which can be violent.[\[12\]](#)[\[14\]](#)

## Physical Properties

The physical properties of TDI and its common isomeric mixtures are summarized in the tables below. These properties are essential for safe handling, storage, and process design.

### Table 1: General and Physical Properties of Toluene Diisocyanate Isomers and Mixtures

Property	2,4-TDI	2,6-TDI	80:20 TDI Mixture
Molecular Formula	C <sub>9</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub> [4]	C <sub>9</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub> [4]	C <sub>9</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub> [4]
Molecular Weight	174.16[4]	174.16[4]	174.16[4]
CAS Number	584-84-9[4]	91-08-7[4]	26471-62-5[4]
Appearance	Colorless to pale yellow liquid[8]	Colorless to pale yellow liquid[3]	Colorless to pale yellow liquid[2]
Odor	Sharp, pungent[1][2]	Sharp, pungent[3]	Sharp, pungent[2]
Odor Threshold	0.02 - 0.4 ppm[13]	Not available	360–920 µg/m <sup>3</sup> [15]
Density / Specific Gravity	1.214 g/cm <sup>3</sup> at 25°C[1][4]	1.226 g/cm <sup>3</sup> at 20°C[3][4]	1.22 g/cm <sup>3</sup> at 20°C[4]
Melting Point	21.8 °C[1][16]	8-10.5 °C[3]	Crystallizes below ~15°C
Boiling Point	251 °C[1]	247-249 °C[3]	250-255 °C[2]
Vapor Pressure	0.01 mmHg at 25°C[1]	Not available	0.025 mmHg at 25°C (77°F)[12]
Vapor Density (Air=1)	6.0[12][13]	Not available	6.0[12]
Viscosity	Not available	Not available	1.2–1.5 cP at 25°C[2]

**Table 2: Solubility and Reactivity Properties of Toluene Diisocyanate**

Property	Value and Conditions
Solubility in Water	Insoluble; reacts with water.[2][12]
Solubility in Organic Solvents	Soluble/miscible with acetone, benzene, toluene, ether, carbon tetrachloride, kerosene, and ethyl acetate.[2][11][17]
Log P (Octanol-Water Partition Coefficient)	3.43 at 22°C[9]

### Table 3: Safety and Flammability Properties of Toluene Diisocyanate

Property	Value and Conditions
Flash Point	121-132 °C (Closed Cup)[8][18]
Autoignition Temperature	>595 °C[4]
Lower Explosive Limit (LEL)	0.9%[12][13]
Upper Explosive Limit (UEL)	9.5%[12][13]

## Experimental Protocols

Accurate analysis of TDI, particularly the quantification of its isomers and the monitoring of residual monomers, is critical for quality control and safety. The high reactivity of TDI necessitates specific analytical approaches.

### Protocol 1: Isomer Ratio Analysis by Gas Chromatography (GC)

This method is well-established for determining the isomeric purity of raw TDI materials.[19]

1. Objective: To separate and quantify 2,4-TDI and 2,6-TDI isomers in a technical-grade mixture.

2. Methodology:

- Sample Preparation:
  - Prepare a stock solution by accurately weighing approximately 1 g of the TDI sample and dissolving it in 100 mL of a dry, inert solvent such as toluene or cyclohexane.[19]
  - Ensure all glassware is meticulously dried in an oven to prevent any reaction between TDI and residual moisture.[19]
  - Prepare a series of calibration standards using certified reference materials of pure 2,4-TDI and 2,6-TDI in the same solvent.

- Instrumentation (Typical Conditions):
  - Gas Chromatograph: Agilent 7890 or equivalent with a Flame Ionization Detector (FID).
  - Column: A capillary column suitable for isomer separation, such as a DB-5 or HP-5 (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness).
  - Injector: Split/splitless injector, operated at 250°C.
  - Oven Program: Start at 100°C, hold for 2 minutes, then ramp up to 250°C at a rate of 10°C/minute.
  - Detector: FID operated at 280°C.
  - Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Data Analysis:
  - Identify the peaks corresponding to 2,4-TDI and 2,6-TDI by comparing their retention times with those of the pure standards.[\[19\]](#)
  - Quantify the concentration of each isomer by constructing a calibration curve from the standards or by using area normalization, where the percentage of each isomer is calculated from its peak area relative to the total peak area of both isomers.[\[19\]](#)

## Protocol 2: Trace Analysis in Air by High-Performance Liquid Chromatography (HPLC)

Due to its high toxicity and low occupational exposure limits, monitoring airborne TDI is crucial. HPLC is the preferred method for this, but it requires derivatization to create a stable, detectable compound.[\[20\]](#)[\[21\]](#)

1. Objective: To determine the concentration of TDI in workplace air samples.

2. Methodology:

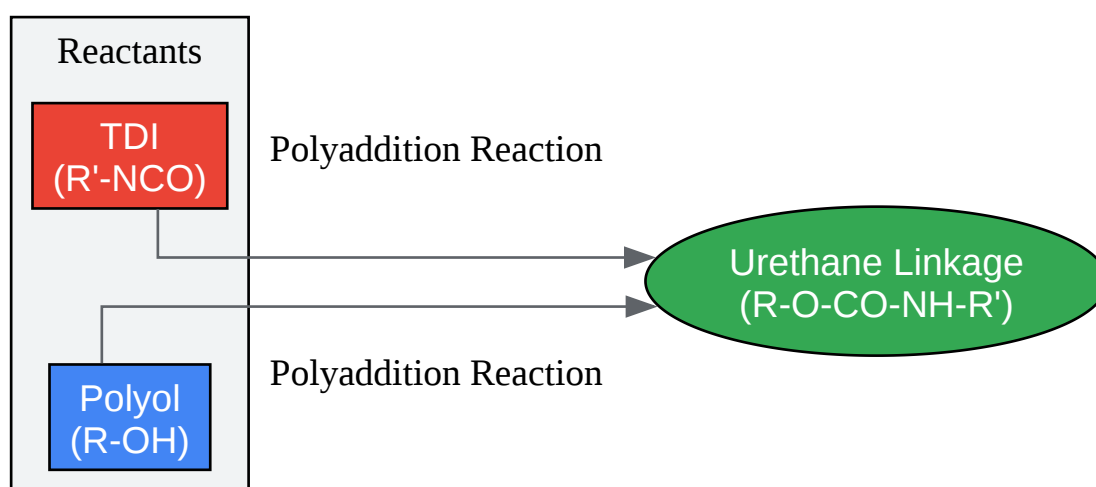
- Sample Collection and Derivatization:

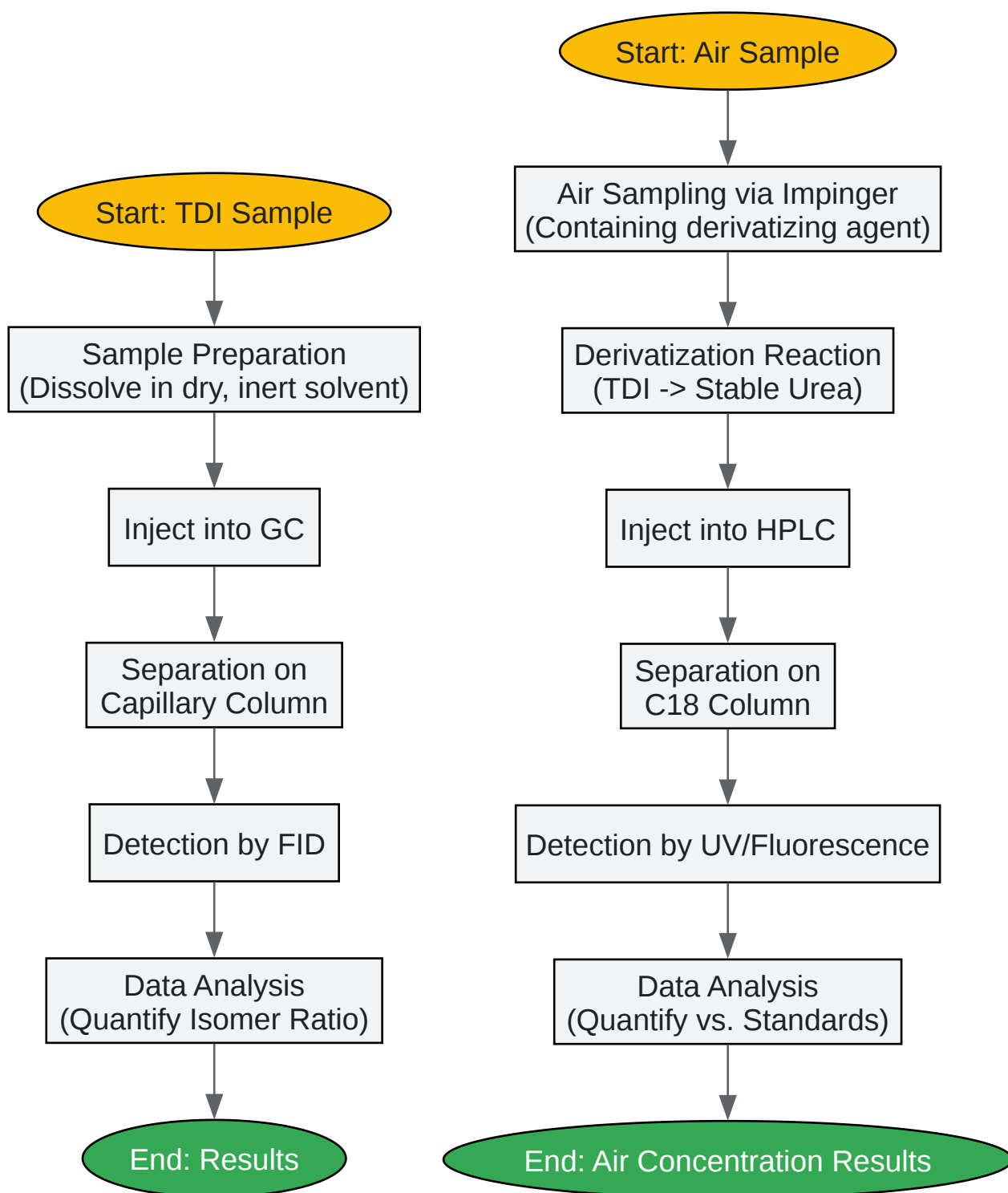
- Draw a known volume of air through a sampling train consisting of an impinger (bubbler) containing a solution of a derivatizing agent in a suitable solvent.[20] A common agent is 1-(2-methoxyphenyl)piperazine (1-2MPP) in toluene.[20][22]
- The TDI in the air reacts with the 1-2MPP to form a stable urea derivative.[20]
- Alternatively, air can be passed through a filter impregnated with a reagent like 1-(2-pyridyl)piperazine (1-2PP).[20]
- Sample Preparation:
  - If using an impinger, the resulting solution containing the urea derivative can be analyzed directly or after appropriate dilution.
  - For solid media like filters, the derivative is eluted with a suitable solvent (e.g., acetonitrile).
- Instrumentation (Typical Conditions):
  - Liquid Chromatograph: Shimadzu LC-20AD or equivalent with a UV or Fluorescence detector.[20][21]
  - Column: A reverse-phase C18 column (e.g., 150 mm x 4.6 mm ID, 5 µm particle size).
  - Mobile Phase: A gradient of acetonitrile and water is typically used.
  - Flow Rate: 1.0 mL/minute.
  - Detector: UV detector set to a wavelength appropriate for the derivative (e.g., 254 nm) or a fluorescence detector for enhanced sensitivity.[20]
- Data Analysis:
  - Prepare calibration standards by reacting known amounts of TDI with the derivatizing agent.
  - Run the standards to create a calibration curve of peak area versus concentration.

- Quantify the TDI-urea derivative in the air sample by comparing its peak area to the calibration curve. The initial concentration of TDI in the air can then be calculated based on the sampled air volume.

## Visualizations

### Logical and Experimental Workflows





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